

Application Note: Quantitative Analysis of Nilvadipine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Nilvadipine-d4

Cat. No.: B10823279

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This application note details a sensitive, specific, and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of Nilvadipine in human plasma. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and other clinical research applications.

Introduction

Nilvadipine is a dihydropyridine calcium channel blocker used for the treatment of hypertension and ischemic heart disease. Accurate and reliable quantification of Nilvadipine in human plasma is crucial for assessing its pharmacokinetic profile and ensuring therapeutic efficacy. This document provides a detailed protocol for a validated LC-MS/MS method that offers high sensitivity and selectivity for Nilvadipine analysis.

Experimental

Materials and Reagents

- Nilvadipine reference standard
- Nimodipine (Internal Standard, IS)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid
- Ammonium acetate
- Water (Ultrapure)
- Human plasma (drug-free)

Instrumentation

- Liquid Chromatograph: Shimadzu HPLC system
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex API 4000)
- Software: Analyst software for data acquisition and processing

Sample Preparation

A liquid-liquid extraction (LLE) method was employed for the extraction of Nilvadipine and the internal standard (IS) from human plasma.

Protocol:

- Pipette 200 μ L of human plasma into a clean microcentrifuge tube.
- Add 25 μ L of the internal standard working solution (Nimodipine, 1 μ g/mL).
- Vortex for 30 seconds.
- Add 1 mL of the extraction solvent (e.g., a mixture of ethyl acetate and n-hexane).
- Vortex for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Vortex for 1 minute.
- Inject 10 µL of the sample into the LC-MS/MS system.

Liquid Chromatography

- Column: C18 column (e.g., 4.6 x 50 mm, 5 µm)
- Mobile Phase: A mixture of acetonitrile and 5 mM ammonium acetate in a 70:30 (v/v) ratio.
- Flow Rate: 0.8 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 10 µL.

Mass Spectrometry

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Spray Voltage: 5500 V.
- Temperature: 500°C.
- MRM Transitions:
 - Nilvadipine: m/z 386.2 → 327.2.
 - Nimodipine (IS): m/z 419.2 → 343.2.

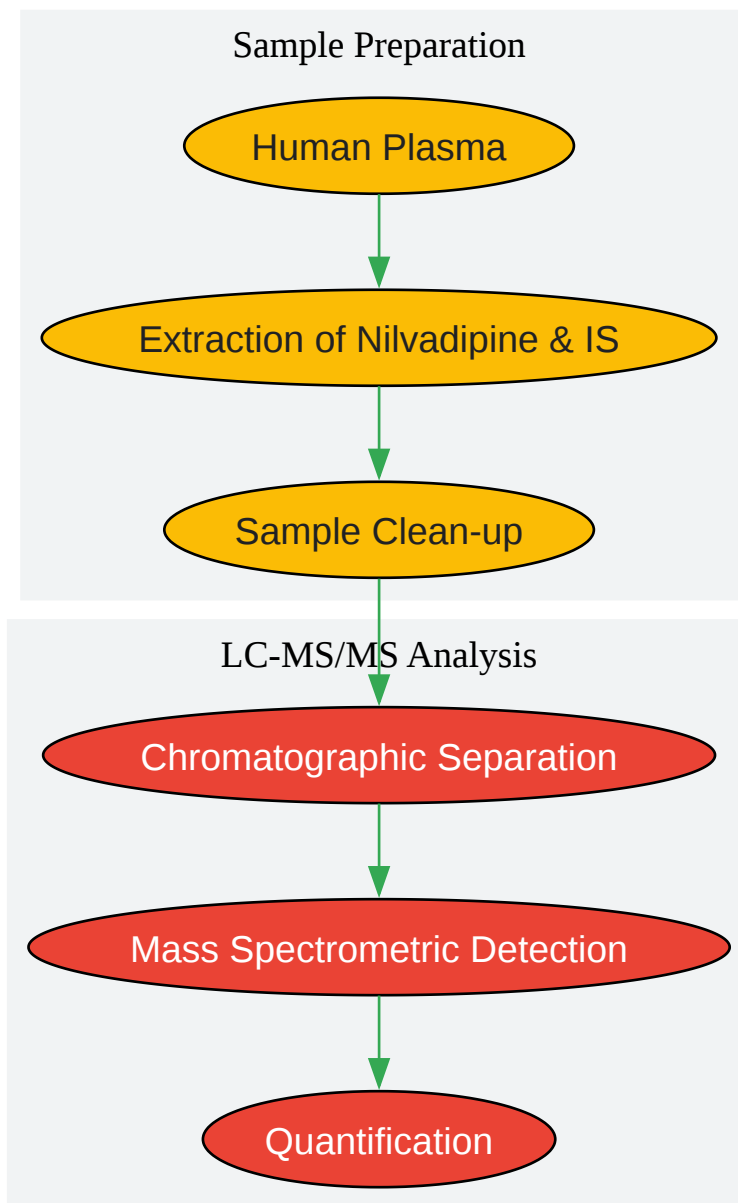
Method Validation

The method was validated according to international guidelines, assessing selectivity, linearity, accuracy, precision, recovery, matrix effect, and stability.

Quantitative Data Summary

Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.1 ng/mL
Intra-day Precision (%RSD)	$\leq 15\%$
Inter-day Precision (%RSD)	$\leq 15\%$
Intra-day Accuracy (%)	85 - 115%
Inter-day Accuracy (%)	85 - 115%
Mean Recovery	> 85%
Matrix Effect	Minimal
Stability (Freeze-thaw, Short-term, Long-term)	Stable

Diagrams



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